

# Spontaneous Ignition of Dichloroacetylene in Air: A Technical Guide

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## Compound of Interest

Compound Name: **Dichloroacetylene**

Cat. No.: **B1204652**

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Disclaimer: **Dichloroacetylene** (DCA) is an extremely hazardous and explosive material. This document is intended for informational purposes for qualified professionals and does not constitute a license to operate. All handling of **dichloroacetylene** must be conducted with extreme caution, under appropriate engineering controls, and by personnel thoroughly trained in its properties and dangers.

## Executive Summary

**Dichloroacetylene** ( $C_2Cl_2$ ) is a highly reactive and unstable organochlorine compound that poses a significant risk of spontaneous ignition and explosion upon contact with air.<sup>[1][2][3]</sup> This technical guide synthesizes the available scientific literature to provide an in-depth understanding of the spontaneous ignition of **dichloroacetylene** in air. It covers the known physicochemical properties, conditions leading to autoignition, decomposition chemistry, experimental protocols for its synthesis, and critical safety considerations. Due to its extreme reactivity, quantitative data such as a precise autoignition temperature and explosive limits in air are not well-established and are often cited as unavailable in safety literature.<sup>[2][4]</sup> However, this guide consolidates the existing knowledge to inform safe handling practices and experimental design.

## Physicochemical and Hazardous Properties of Dichloroacetylene

**Dichloroacetylene** is a colorless, volatile oily liquid with a disagreeable, sweetish odor.<sup>[4][5]</sup> It is a gas at temperatures above 33°C (91°F), a temperature at which it is also noted to explode.<sup>[5][6]</sup> Its high reactivity is a key factor in its tendency to spontaneously ignite.

## Quantitative Data Summary

The following table summarizes the key quantitative data available for **dichloroacetylene**. It is critical to note the absence of standardized autoignition and flammability limit data, which underscores the unpredictable and hazardous nature of this compound.

Property	Value	Source(s)
Molecular Formula	C <sub>2</sub> Cl <sub>2</sub>	[4]
Molecular Weight	94.9 g/mol	[2][4]
Boiling Point	33 °C (91 °F) (explodes)	[5][6][7]
Melting Point	-66 to -64 °C (-87 to -83 °F)	[6]
Density	1.26 g/cm <sup>3</sup>	[6]
Stability in Air	Can be stable up to 200 ppm with stabilizers (e.g., ether)	[6]
Recommended Exposure Limit (REL)	0.1 ppm (ceiling)	[6][8]
Autoignition Temperature	Data unavailable	[2]
Lower Explosive Limit (LEL)	Data unavailable	[2][4]
Upper Explosive Limit (UEL)	Data unavailable	[2][4]

## Spontaneous Ignition and Decomposition in Air

The primary hazard associated with **dichloroacetylene** is its propensity to ignite or explode spontaneously upon exposure to air.<sup>[1][2][3][7]</sup> This reactivity is also triggered by heat, shock, and friction.<sup>[8]</sup>

## Reaction with Oxygen

The spontaneous ignition of **dichloroacetylene** in air is driven by its rapid and exothermic reaction with oxygen. The primary combustion product is phosgene ( $\text{COCl}_2$ ), a highly toxic gas, along with carbon monoxide (CO).<sup>[6]</sup> The decomposition of **dichloroacetylene** in the presence of oxygen can also yield other hazardous chlorinated compounds, including trichloroacetyl chloride, trichloroacryloyl chloride, and hexachlorobutadiene.<sup>[9]</sup>

The simplified overall reaction with oxygen is:



However, the complete decomposition is more complex, involving a variety of radical species and secondary reactions that contribute to its instability.

## Factors Influencing Spontaneous Ignition

Several factors influence the likelihood of spontaneous ignition:

- Concentration: Pure **dichloroacetylene** is highly prone to ignition in air. However, it can be stable at concentrations up to 200 ppm when mixed with other compounds like ether, with which it can form an azeotrope.<sup>[6]</sup>
- Presence of Stabilizers: The presence of stabilizers, such as ether, can significantly reduce the risk of spontaneous ignition at lower concentrations.
- Energy Input: Ignition can be initiated by various energy sources, including heat, mechanical shock, and friction.<sup>[8]</sup>
- Absence of Inhibitors: The inherent instability of the molecule makes it susceptible to auto-decomposition, a process that is accelerated in the presence of oxygen.

## Experimental Protocols

The synthesis of **dichloroacetylene** is a hazardous procedure that should only be undertaken by experienced chemists in a controlled laboratory setting with appropriate safety measures in place.

## Synthesis of Dichloroacetylene from Trichloroethylene

A common method for the laboratory synthesis of **dichloroacetylene** involves the dehydrochlorination of trichloroethylene.[6]

#### 4.1.1 Materials and Equipment:

- Trichloroethylene ( $\text{Cl}_2\text{C}=\text{CHCl}$ )
- Potassium hydride (KH) or Potassium hydroxide (KOH)[6][10]
- Anhydrous ether
- Methanol (trace amount)[6]
- Three-necked round-bottom flask
- Efficient mercury-sealed stirrer
- Thermometer
- Gas inlet and dropping funnel
- Condenser
- Receiving flask cooled in a dry ice bath
- Nitrogen gas supply

#### 4.1.2 Procedure (using Potassium Hydride):[6]

- Set up the reaction apparatus in a well-ventilated fume hood, ensuring all glassware is dry.
- Charge the three-necked flask with potassium hydride.
- Introduce a solution of trichloroethylene in anhydrous ether into the dropping funnel.
- Add a trace amount of methanol to the reaction flask.
- Slowly add the trichloroethylene solution to the potassium hydride suspension while stirring vigorously under a nitrogen atmosphere.

- The reaction is exothermic; maintain control over the reaction temperature.
- The **dichloroacetylene** product is volatile and will co-distill with the ether. Collect the distillate in the cooled receiving flask.
- The resulting ether solution of **dichloroacetylene** is relatively stable for immediate use.

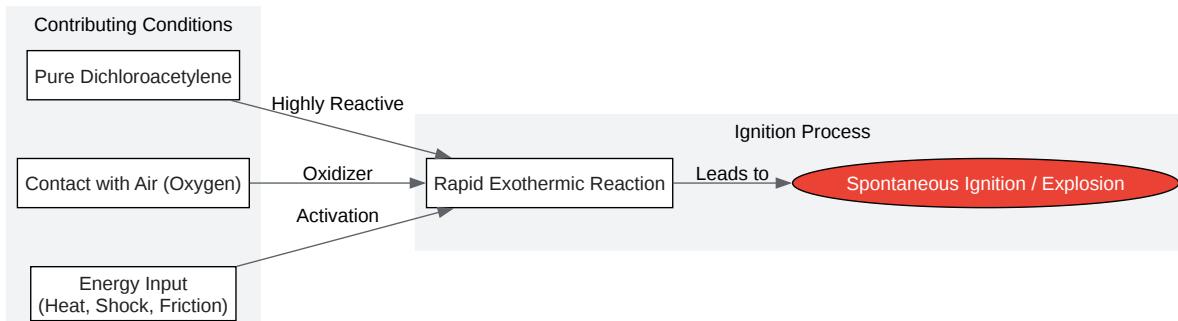
#### 4.1.3 Procedure (using Potassium Hydroxide):[\[10\]](#)

- To a three-necked round-bottom flask equipped with a stirrer, thermometer, gas inlet, and a condenser leading to a cold trap, add technical flake KOH and ethylene glycol.
- Heat the mixture to 140°C while passing a stream of nitrogen through the system.
- A 1:1 molar mixture of trichloroethylene and ether is added dropwise at a rate of 3-5 ml/min.
- The **dichloroacetylene** and ether co-distill and are collected in the receiver and cold trap.
- The collected ether solution is dried over magnesium sulfate.

## Visualizations

### Logical Pathway to Spontaneous Ignition

The following diagram illustrates the key factors and their relationships that can lead to the spontaneous ignition of **dichloroacetylene**.

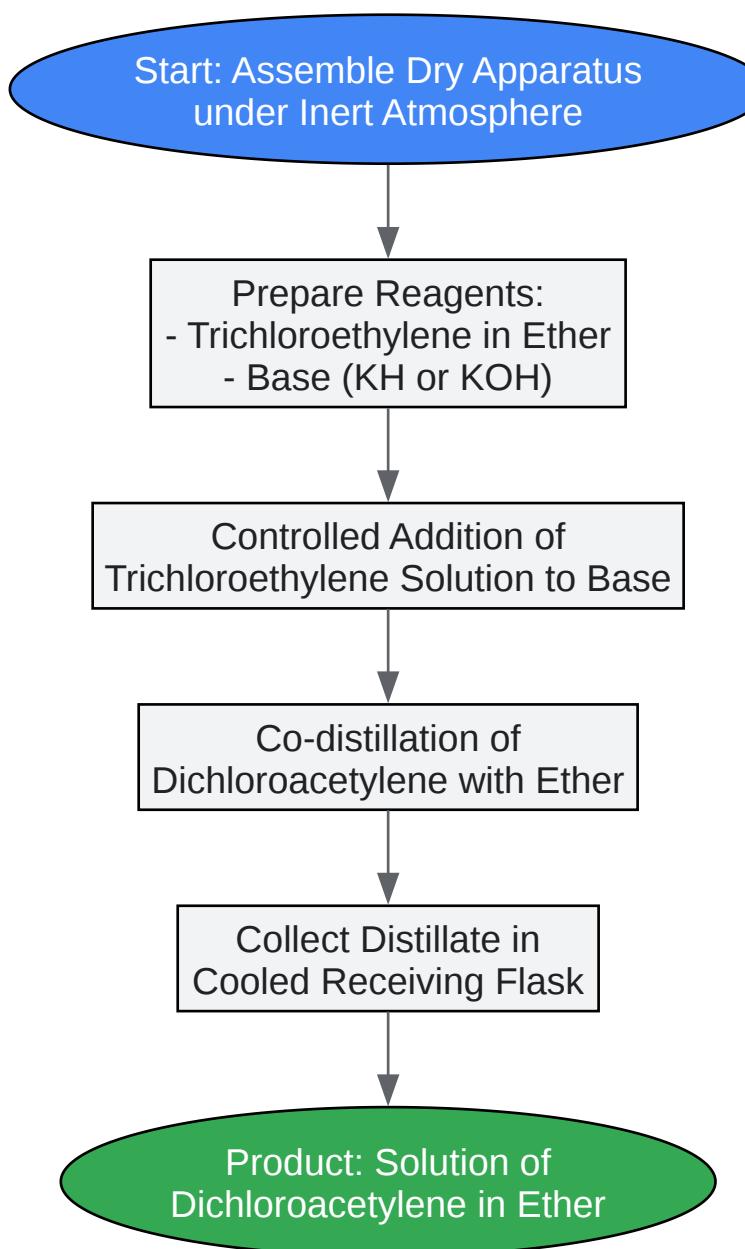


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Factors leading to spontaneous ignition.

## Experimental Workflow for Dichloroacetylene Synthesis

This diagram outlines the general workflow for the synthesis of **dichloroacetylene** from trichloroethylene.



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Synthesis workflow of **dichloroacetylene**.

## Safety and Handling

Given the extreme hazards of **dichloroacetylene**, stringent safety protocols are mandatory.

- Engineering Controls: All work with **dichloroacetylene** must be conducted in a properly functioning chemical fume hood. Explosion-proof electrical equipment and non-sparking tools are essential.<sup>[8]</sup> A blast shield should be used during its synthesis and handling.

- Personal Protective Equipment (PPE): Wear appropriate personal protective clothing, including flame-retardant lab coats, chemical-resistant gloves, and safety goggles. A face shield is also recommended.[8]
- Inert Atmosphere: Whenever possible, handle **dichloroacetylene** under an inert atmosphere (e.g., nitrogen or argon) to prevent contact with air.
- Storage: Store solutions of **dichloroacetylene** in tightly closed containers in a cool, well-ventilated area, away from sources of ignition.[8]
- Waste Disposal: Dispose of **dichloroacetylene** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

## Conclusion

**Dichloroacetylene** is a chemical with a formidable hazardous profile, primarily due to its tendency to spontaneously ignite or explode in the presence of air. While quantitative data on its autoignition properties are scarce due to its instability, a qualitative understanding of the conditions that lead to its ignition is well-documented. This guide provides researchers and scientists with a comprehensive overview of the available knowledge, emphasizing the critical need for extreme caution and adherence to rigorous safety protocols when dealing with this compound. Further research into the kinetics and mechanism of its decomposition could provide a more detailed understanding of its hazardous nature and potentially lead to the development of more effective stabilization techniques.

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